

(R)-Carisbamate-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (R)-Carisbamate-d4

Cat. No.: B587630

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This technical guide provides a comprehensive overview of **(R)-Carisbamate-d4**, a deuterated analog of the neuromodulatory agent Carisbamate. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, analytical methodologies, and mechanism of action.

Physicochemical Properties

(R)-Carisbamate-d4 is the deuterated form of (R)-Carisbamate, a compound investigated for its anticonvulsant properties. The incorporation of deuterium isotopes can be useful in metabolic studies and as an internal standard in analytical applications.

| Property | Value |
|-------------------|--|
| Chemical Name | (1R)-1-(2-Chlorophenyl-d4)-1,2-ethanediol 2-Carbamate |
| Molecular Formula | C ₉ H ₆ D ₄ ClNO ₃ |
| Molecular Weight | 219.66 g/mol |
| CAS Number | 1287128-99-7 |
| Purity | ≥98% (typical) |
| Appearance | White to off-white solid |

Experimental Protocols

The following are representative experimental protocols for the analysis of **(R)-Carisbamate-d4**, based on established methods for Carisbamate and quality control procedures for deuterated standards.

High-Performance Liquid Chromatography (HPLC)

A stability-indicating reversed-phase HPLC method can be employed for the purity assessment and quantification of **(R)-Carisbamate-d4**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and a suitable buffer (e.g., phosphate buffer, pH 3.5).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 220 nm.
- Sample Preparation: Dissolve an accurately weighed quantity of **(R)-Carisbamate-d4** in the mobile phase to a known concentration.

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and isotopic enrichment of **(R)-Carisbamate-d4**.

- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled to an HPLC system.
- Ionization Mode: Electrospray ionization (ESI) in positive mode.
- Analysis: The mass spectrum should confirm the expected molecular ion peak for **(R)-Carisbamate-d4**. The isotopic distribution will indicate the level of deuterium incorporation.

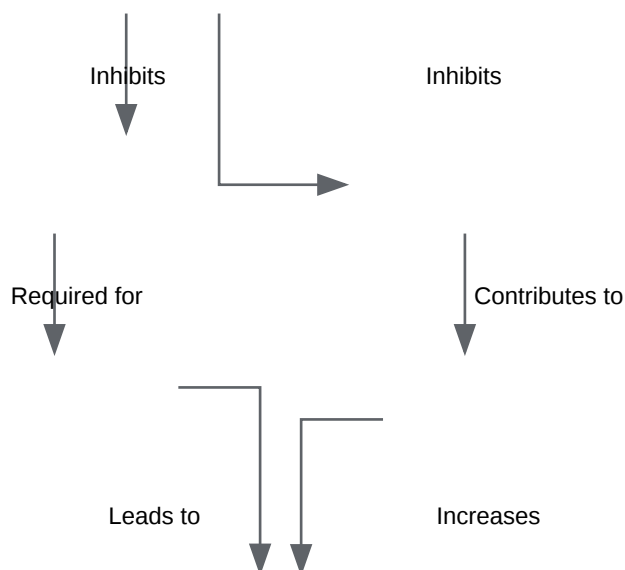
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for confirming the chemical structure and the position of the deuterium labels.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR: The proton NMR spectrum will show the absence or significant reduction of signals corresponding to the deuterated positions when compared to the spectrum of the non-deuterated (R)-Carisbamate.
- ^{13}C NMR: The carbon NMR spectrum will confirm the carbon skeleton of the molecule.
- ^2H NMR: The deuterium NMR spectrum can be used to directly observe the deuterium signals, confirming their presence and location.
- Sample Preparation: Dissolve the sample in a suitable deuterated solvent (e.g., DMSO- d_6 , CDCl_3).

Mechanism of Action and Signaling Pathways

Carisbamate exerts its neuromodulatory effects through multiple mechanisms, primarily by inhibiting neuronal excitability. The primary targets are voltage-gated sodium channels and T-type calcium channels.

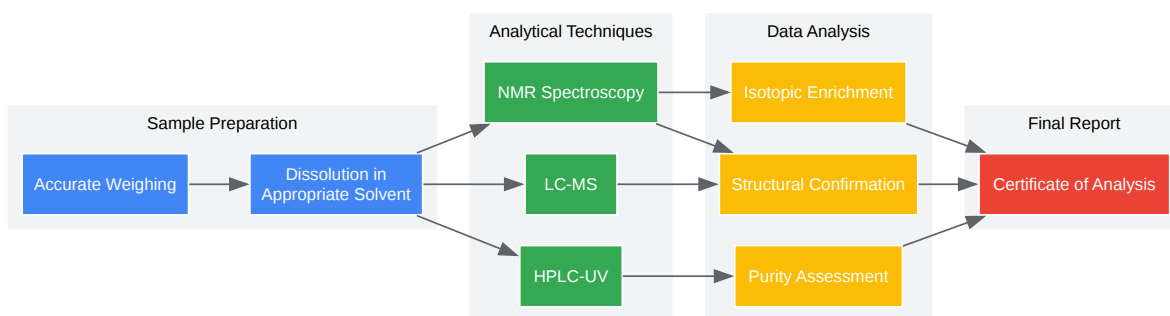


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Caption: Mechanism of action of Carisbamate.

Experimental Workflow

A typical workflow for the analysis and characterization of **(R)-Carisbamate-d4** involves a multi-step process to ensure its identity, purity, and quality.



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Caption: General experimental workflow for analysis.

- To cite this document: BenchChem. [(R)-Carisbamate-d4: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b587630#r-carisbamate-d4-certificate-of-analysis\]](https://www.benchchem.com/product/b587630#r-carisbamate-d4-certificate-of-analysis)

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